

(19R)-13-Deoxy-19-hydroxyenmein: Unraveling the Mechanism of Action - A Technical Guide

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Compound of Interest

Compound Name: (19R)-13-Deoxy-19-hydroxyenmein

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An In-Depth Exploration for Researchers, Scientists, and Drug Development Professionals

Abstract

(19R)-13-Deoxy-19-hydroxyenmein is a diterpenoid compound of emerging interest within the scientific community. This technical guide aims to provide a comprehensive overview of its core mechanism of action, with a particular focus on its effects on cellular signaling pathways, apoptosis, and overall biological activity. This document synthesizes the available scientific literature to present quantitative data, detailed experimental methodologies, and visual representations of its molecular interactions to facilitate a deeper understanding for researchers and professionals in drug development.

Chemical and Physical Properties

(19R)-13-Deoxy-19-hydroxyenmein, with the chemical formula C₂₀H₂₆O₆, is a complex organic molecule.^[1] Its structure and properties are cataloged under CAS number 16763-48-7. ^[2] A summary of its key identifiers is presented below.

Property	Value
IUPAC Name	(1R,4S,8R,9R,12S,13S,16S,19R)-9,19-dihydroxy-7,7-dimethyl-17-methylidene-3,10-dioxapentacyclo[14.2.1.01,13.04,12.08,12]nonadecane-2,18-dione ^[2]
Molecular Formula	C ₂₀ H ₂₆ O ₆ ^{[1][2]}
Molecular Weight	362.42 g/mol ^[2]
Canonical SMILES	CC1(CCC2C3(C1C(OC3)O)C4CCC5C(C4(C(=O)C5=C)C(=O)O2)O)C ^[2]

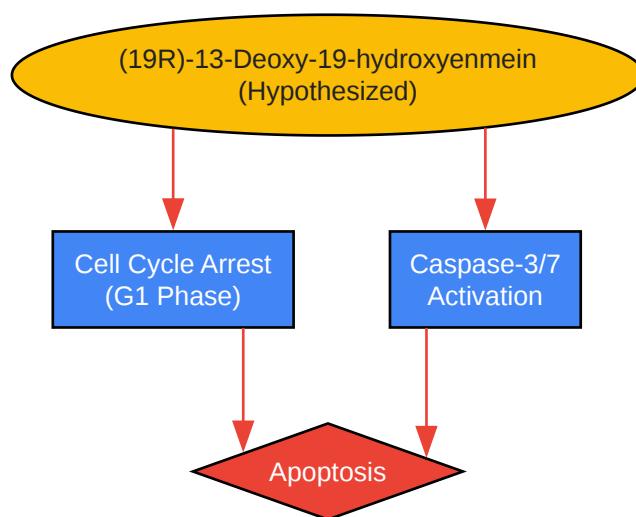
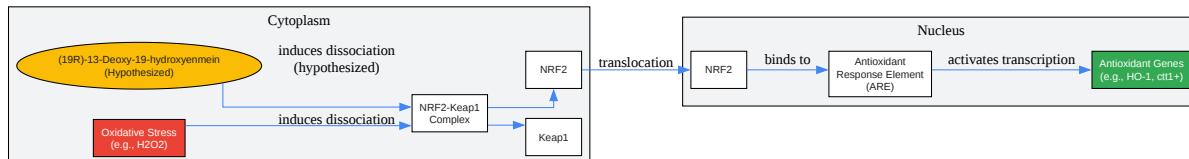
Mechanism of Action: Current Understanding

Currently, detailed studies elucidating the specific mechanism of action for **(19R)-13-Deoxy-19-hydroxyenmein** are limited in the public domain. However, based on the known biological activities of structurally related diterpenoid compounds, we can hypothesize potential pathways and molecular targets. It is important to note that the following sections are based on related compounds and future research is needed to confirm these actions for **(19R)-13-Deoxy-19-hydroxyenmein**.

A related diterpenoid, ent-11 α -hydroxy-15-oxo-kaur-16-en-19-oic acid (11 α OH-KA), has demonstrated a range of biological activities including anti-cancer, anti-inflammatory, and anti-melanogenic effects.^{[3][4][5][6]} These activities are often mediated through the modulation of key signaling pathways.

Potential Anti-inflammatory and Antioxidant Pathways

Research on 11 α OH-KA suggests that it may exert its effects through the activation of the NRF2 antioxidant response pathway.^{[5][7]} This pathway is a critical regulator of cellular defense against oxidative stress.



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